

Essential Safety and Handling Guidance for G907 (CAS: 2244035-16-1)

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **G907** (CAS: 2244035-16-1), a potent kinase inhibitor and MsbA antagonist with anticancer and antimicrobial properties. Adherence to these guidelines is essential to ensure personnel safety and proper management of this research compound.

Chemical and Physical Properties

Property	Value	Source
CAS Number	2244035-16-1	[1][2][3]
Molecular Formula	C ₂₆ H ₂₄ ClNO ₃	[1][3]
Molecular Weight	433.93 g/mol	[1][3]
Appearance	Solid	[1]
Purity	≥98%	[1][2][3]
Solubility	Soluble in DMSO	[3]
Storage	Short term at 0°C, Long term at -20°C	[3]

Personal Protective Equipment (PPE)

Due to its classification as a potent, potentially hazardous compound, a comprehensive approach to personal protective equipment is mandatory.

Minimum PPE Requirements:

- **Gloves:** Double chemotherapy gloves are required. Nitrile gloves are a suitable option. Ensure gloves are changed regularly and immediately if contaminated.
- **Eye Protection:** Safety glasses or goggles with side protection must be worn at all times in the laboratory.
- **Lab Coat:** A lab coat must be worn to protect from skin and clothing contamination. Ensure it is buttoned and fits properly.
- **Respiratory Protection:** If there is a risk of generating aerosols or if the substance is volatile, work must be conducted in a chemical fume hood or other suitable containment device.^[4] If work outside of a containment system is unavoidable, a respirator may be necessary.^[5]

Operational and Disposal Plans

Strict protocols for handling and waste disposal are necessary to minimize exposure risk and ensure regulatory compliance.

Handling Procedures:

- **Designated Area:** All work with **G907** should be conducted in a designated area, such as a chemical fume hood, to minimize contamination of the general laboratory space.
- **Aerosol Prevention:** Avoid procedures that may generate dust or aerosols. If such procedures are necessary, they must be performed within a certified containment device like a fume hood or glove box.^[4]^[5]
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- **Labeling:** All containers of **G907** must be clearly labeled with the chemical name and appropriate hazard warnings.

Spill Management:

In the event of a spill, follow these procedures:

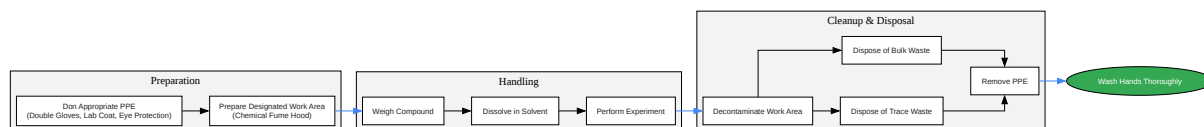
- Evacuate: Alert others in the area and evacuate if necessary.
- Contain: If safe to do so, contain the spill using appropriate absorbent materials.
- Personal Protective Equipment: Wear appropriate PPE, including double gloves, a lab coat, and eye protection. For larger spills, respiratory protection may be necessary.[5]
- Clean-up: Use a chemical spill kit to clean the affected area. All materials used for cleanup should be treated as hazardous waste.
- Decontamination: Decontaminate the area thoroughly after the spill has been cleaned.

Disposal Plan:

As an antineoplastic and investigational drug, **G907** waste must be managed as hazardous chemical waste.[4][6]

- Segregation: Do not mix **G907** waste with other waste streams. It should be collected in a dedicated, clearly labeled hazardous waste container.[6]
- Trace Waste: Items with trace amounts of contamination (e.g., gloves, empty vials, absorbent pads) should be disposed of in designated trace chemotherapy waste containers.[4]
- Bulk Waste: Unused or expired **G907**, as well as materials from a large spill, are considered bulk chemotherapy waste and must be disposed of through an approved hazardous waste program.[4]
- Sharps: Needles and syringes used for handling **G907** should be disposed of in a designated sharps container for chemotherapy waste.[4]

Experimental Workflow for Handling G907



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Caption: A logical workflow for the safe handling of **G907**.

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